

An In-depth Technical Guide to the Molecular Weight and Density of Trimethylhydrazine

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Compound of Interest

Compound Name: Trimethylhydrazine

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This technical guide provides a comprehensive overview of the molecular weight and density of **trimethylhydrazine**, a reactive chemical intermediate used in organic synthesis and pharmaceutical manufacturing. It includes tabulated physicochemical data, detailed experimental protocols for the determination of these properties, and a workflow diagram illustrating the characterization process.

Physicochemical Data of Trimethylhydrazine

Trimethylhydrazine is a colorless, flammable liquid.[1] The most commonly referenced isomer is **1,1,2-trimethylhydrazine** (CAS Registry Number: 1741-01-1).[2][3] Data for this and related compounds are summarized below for clarity and comparative analysis.

Table 1: Molecular Weight of Trimethylhydrazine and Derivatives

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Source
1,1,2-Trimethylhydrazine	1741-01-1	C ₃ H ₁₀ N ₂	74.12	[1]
1,1,2-Trimethylhydrazine	1741-01-1	C ₃ H ₁₀ N ₂	74.13	[2] [4]
1,1,2-Trimethylhydrazine	1741-01-1	C ₃ H ₁₀ N ₂	74.1249	[3]
1,1,2-Trimethylhydrazine dihydrochloride	339539-94-5	C ₃ H ₁₂ Cl ₂ N ₂	147.05	[5]
Trimethylhydrazine hydrochloride	60597-20-8	C ₃ H ₁₁ ClN ₂	110.58	[6]
1,1,1-Trimethylhydrazinium iodide	3288-80-0	C ₃ H ₁₁ IN ₂	202.04	[7] [8] [9]

Table 2: Density of 1,1,2-Trimethylhydrazine

Density (g/cm ³)	Conditions	Source
0.8648 (estimate)	Not Specified	[1]
0.787	Not Specified	
0.814	18 °C	[10]

Note: Discrepancies in reported values can arise from different experimental conditions, purity of the sample, and whether the value is experimental or an estimate.

Experimental Protocols

Accurate determination of molecular weight and density is critical for substance identification, quality control, and process development. The following are standard methodologies for these measurements.

Determination of Molecular Weight via Mass Spectrometry

Mass spectrometry is the definitive method for determining the molecular weight of a compound with high accuracy and precision.^[7]

Principle: This technique measures the mass-to-charge ratio (m/z) of ionized molecules.^[11] A molecule is ionized, and the resulting ion is accelerated through a magnetic or electric field. The path of the ion is dependent on its m/z ratio, allowing for precise mass determination. The peak with the highest m/z value, excluding isotope peaks, generally corresponds to the molecular ion, from which the molecular weight is determined.^[12]

Detailed Methodology (Electron Ionization - EI-MS):

- **Sample Introduction:** A small, pure sample of liquid **trimethylhydrazine** is injected into the instrument, where it is vaporized under a high vacuum.
- **Ionization:** The gaseous molecules are bombarded with a high-energy electron beam (typically 70 eV). This process ejects an electron from the molecule, forming a positively charged radical cation known as the molecular ion ($M^{+\bullet}$).
- **Acceleration:** The newly formed ions are accelerated by an electric field, ensuring they all have the same kinetic energy.
- **Deflection/Analysis:** The accelerated ions travel through a magnetic field, which deflects them. The degree of deflection is inversely proportional to the ion's mass-to-charge ratio. Lighter ions are deflected more than heavier ones.
- **Detection:** An electron multiplier or Faraday cup detects the ions. The detector measures the abundance of ions at each m/z value.

- **Data Analysis:** The resulting mass spectrum plots ion abundance versus m/z . The molecular weight is determined from the m/z value of the molecular ion peak. High-resolution mass spectrometry can provide a molecular formula by measuring the mass with enough precision to distinguish between compounds with the same nominal mass.^[12]

Determination of Density

The density of a liquid can be determined with high precision using several established methods.

Principle: This gravimetric method provides a very precise determination of density by measuring the mass of a known, precise volume of the liquid. A pycnometer is a glass flask with a specific, calibrated volume.^[13]

Detailed Methodology:

- **Preparation:** Clean and thoroughly dry the pycnometer and its ground glass stopper.
- **Mass of Empty Pycnometer:** Accurately weigh the empty, dry pycnometer (m_0) using an analytical balance.
- **Calibration with a Reference Liquid (e.g., Distilled Water):**
 - Fill the pycnometer with distilled water of a known temperature.
 - Insert the stopper, allowing excess water to exit through the capillary hole to ensure the volume is exact.
 - Carefully dry the exterior of the pycnometer.
 - Weigh the water-filled pycnometer (m_1).
 - Record the temperature of the water to use the correct reference density (ρ_{water}).
 - The volume of the pycnometer (V) is calculated as: $V = (m_1 - m_0) / \rho_{\text{water}}$.
- **Measurement of Trimethylhydrazine:**

- Empty, clean, and dry the pycnometer.
- Fill the pycnometer with **trimethylhydrazine**, ensuring the temperature is controlled and recorded.
- Insert the stopper, wipe the exterior dry, and weigh the filled pycnometer (m_2).
- Calculation: The density of **trimethylhydrazine** (ρ_{sample}) is calculated using the formula:
 - $\rho_{\text{sample}} = (m_2 - m_0) / V$

Principle: This modern, automated technique measures the density of a liquid based on changes in the oscillation frequency of a U-shaped tube when it is filled with the sample.^[1] The principle relies on a mass-spring model.^[1]

Detailed Methodology:

- Instrument Calibration: The instrument is first calibrated using two standards of precisely known densities, often dry air and ultrapure water. This calibration determines the instrument constants.
- Sample Injection: A small volume of the **trimethylhydrazine** sample is injected into the clean, dry borosilicate glass U-tube.^[1] Care must be taken to avoid introducing air bubbles.
- Measurement: The U-tube, containing the sample, is electronically excited (typically by a piezoelectric element) to oscillate at its natural resonant frequency.^{[1][8]}
- Frequency Detection: An optical sensor precisely measures the period of oscillation. The oscillation period is directly related to the total mass of the tube and its contents.
- Density Calculation: The instrument's software automatically calculates the density of the sample based on its measured oscillation period relative to the calibration standards. The relationship is typically expressed as $\rho = A\tau^2 - B$, where τ is the oscillation period and A and B are the instrument constants.^[1]

Mandatory Visualization

The following diagram illustrates the logical workflow for the physicochemical characterization of a chemical substance like **trimethylhydrazine**.

Workflow for characterizing a chemical substance.

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